

Practical Guide to the Handling and Storage of Ethyl 4-chloroacetoacetate

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Compound of Interest

Compound Name: Ethyl 4-chloroacetoacetate

Cat. No.: B029291

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-chloroacetoacetate (CAS No. 638-07-3) is a versatile chemical intermediate widely utilized in the synthesis of pharmaceuticals and agrochemicals.^[1] Its bifunctional nature, containing both a reactive chloro group and a β -keto ester moiety, makes it a valuable precursor for a variety of heterocyclic compounds, including pyridines, pyrimidines, and quinolones.^[1] Proper handling and storage of this compound are critical to ensure laboratory safety and maintain its chemical integrity. These application notes provide a comprehensive guide for the safe and effective use of **Ethyl 4-chloroacetoacetate** in a research and development setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 4-chloroacetoacetate** is presented in Table 1. This data is essential for designing experiments and for safety assessments.

Table 1: Physical and Chemical Properties of **Ethyl 4-chloroacetoacetate**

| Property | Value | References |
|---------------------------------------|---|-----------------|
| Molecular Formula | C ₆ H ₉ ClO ₃ | [1][2][3] |
| Molecular Weight | 164.59 g/mol | [1][2][3] |
| Appearance | Colorless to pale yellow or reddish-yellow clear liquid | [1][2][4][5] |
| Odor | Pungent, vinegar-like | [3][6][7] |
| Melting Point | -8 °C (17.6 °F) | [2][3][4][6][7] |
| Boiling Point | 115 °C at 14 mmHg; 103 °C at 16 mmHg; 120 °C at 15 mmHg | [2][3][7][8] |
| Flash Point | 92 - 97 °C (197.6 - 206.6 °F) (closed cup) | [2][3][6][7][9] |
| Density | 1.210 - 1.218 g/mL at 25 °C | [3][6][9][10] |
| Vapor Pressure | 0.18 hPa at 20 °C; 7 hPa at 20 °C | [3][9] |
| Vapor Density | 5.68 | [3] |
| Solubility in Water | 47.0 - 47.5 g/L at 20 °C; Miscible | [3][6][9][11] |
| Solubility in Organic Solvents | Soluble in most organic solvents | [2][9][10][11] |
| pH | 2.9 (10 g/L aqueous solution) | [3][6][7] |
| Refractive Index (n _{20/D}) | 1.452 | [9][10] |

Safety and Hazard Information

Ethyl 4-chloroacetoacetate is a hazardous substance that requires careful handling. A summary of its hazard classifications and toxicological data is provided in Tables 2 and 3.

Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement | References |
|--|---|---|---|
| Acute Toxicity, Oral | 3 | H301: Toxic if swallowed | [2] [7] [12] [13] |
| Acute Toxicity, Dermal | 2 | H310: Fatal in contact with skin | [3] [7] [13] |
| Skin Corrosion/Irritation | 1B | H314: Causes severe skin burns and eye damage | [2] [7] [12] [13] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage | [13] |
| Skin Sensitization | 1 | H317: May cause an allergic skin reaction | [3] [7] [13] |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory system) | May cause respiratory irritation | [7] |
| Hazardous to the Aquatic Environment, Long-term Hazard | H410/H411: Very toxic/Toxic to aquatic life with long lasting effects | | [2] [3] [13] |

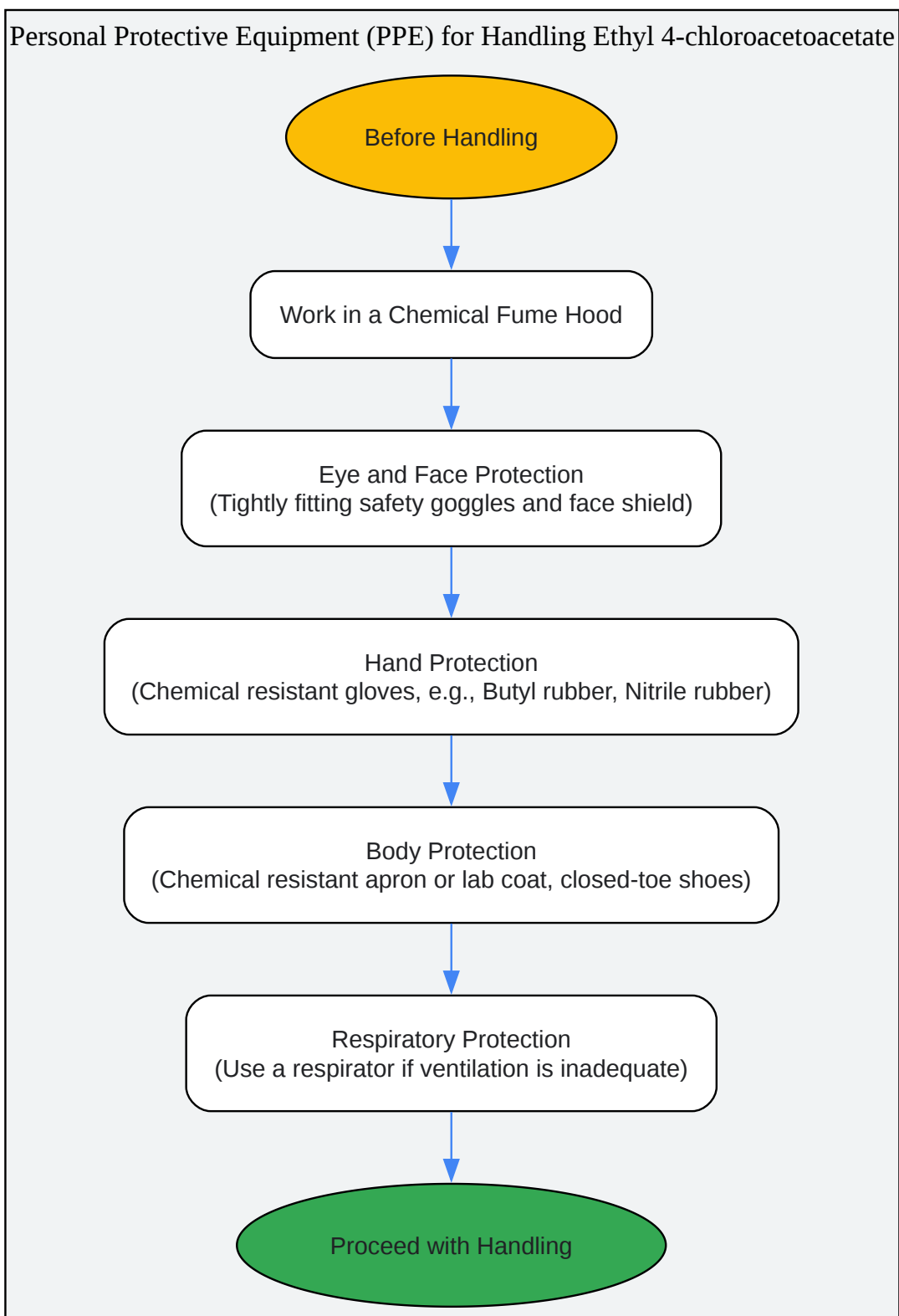
Table 3: Toxicological Data

| Test | Species | Route | Value | References |
|------|-------------------------------|------------|------------------|--|
| LD50 | Rat | Oral | 180 - 200 mg/kg | [2] [6] [12] |
| LD50 | Mouse | Oral | 150 mg/kg | [2] |
| LD50 | Rabbit | Dermal | 200 - 316 mg/kg | [2] |
| LC50 | Rat | Inhalation | > 1.4 mg/L (6 h) | [2] |
| LC50 | Danio rerio (zebra fish) | - | 3 mg/L (96 h) | [2] |
| EC50 | Daphnia magna (Water flea) | - | 3 mg/L (48 h) | [2] |

Protocols for Safe Handling and Storage

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Ethyl 4-chloroacetoacetate** to ensure appropriate PPE is selected. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment workflow.

Storage Protocol

- Container: Keep the container tightly closed in a dry and well-ventilated place.[2][3][6][12][14]
Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6][12]
- Location: Store in a cool, designated corrosives area, away from heat, flames, and ignition sources.[2][3][14] The storage temperature should be between 2-8°C.[9]
- Incompatibilities: Store away from incompatible materials such as strong acids, bases, oxidizing agents, and reducing agents.[2][3][6][7][12]
- Ventilation: Ensure the storage area is well-ventilated.[2][14]

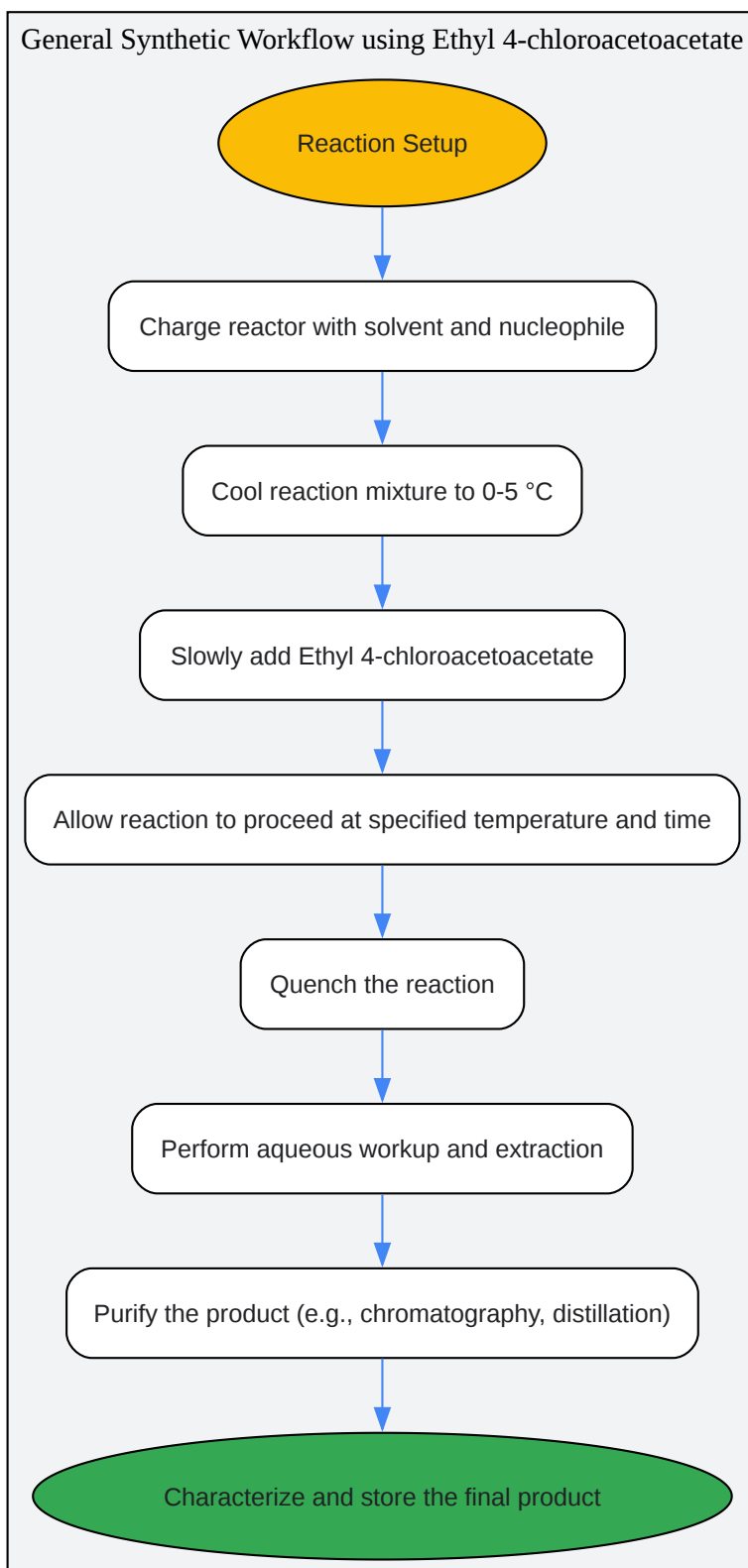
General Handling Protocol

- Training: Ensure all personnel are trained on the hazards and proper handling procedures for **Ethyl 4-chloroacetoacetate** before use.[15]
- Work Area: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2][12] Do not breathe vapors or mists.[3][6]
- Hygiene: Wash hands thoroughly after handling.[2][4][7] Do not eat, drink, or smoke in the work area.[2][4][7]
- Ignition Sources: Keep away from sources of ignition.[15] Use non-sparking tools.[15]

Experimental Protocols

General Protocol for a Synthetic Reaction

Ethyl 4-chloroacetoacetate is a common starting material for various chemical syntheses. The following is a generalized protocol for a nucleophilic substitution reaction.



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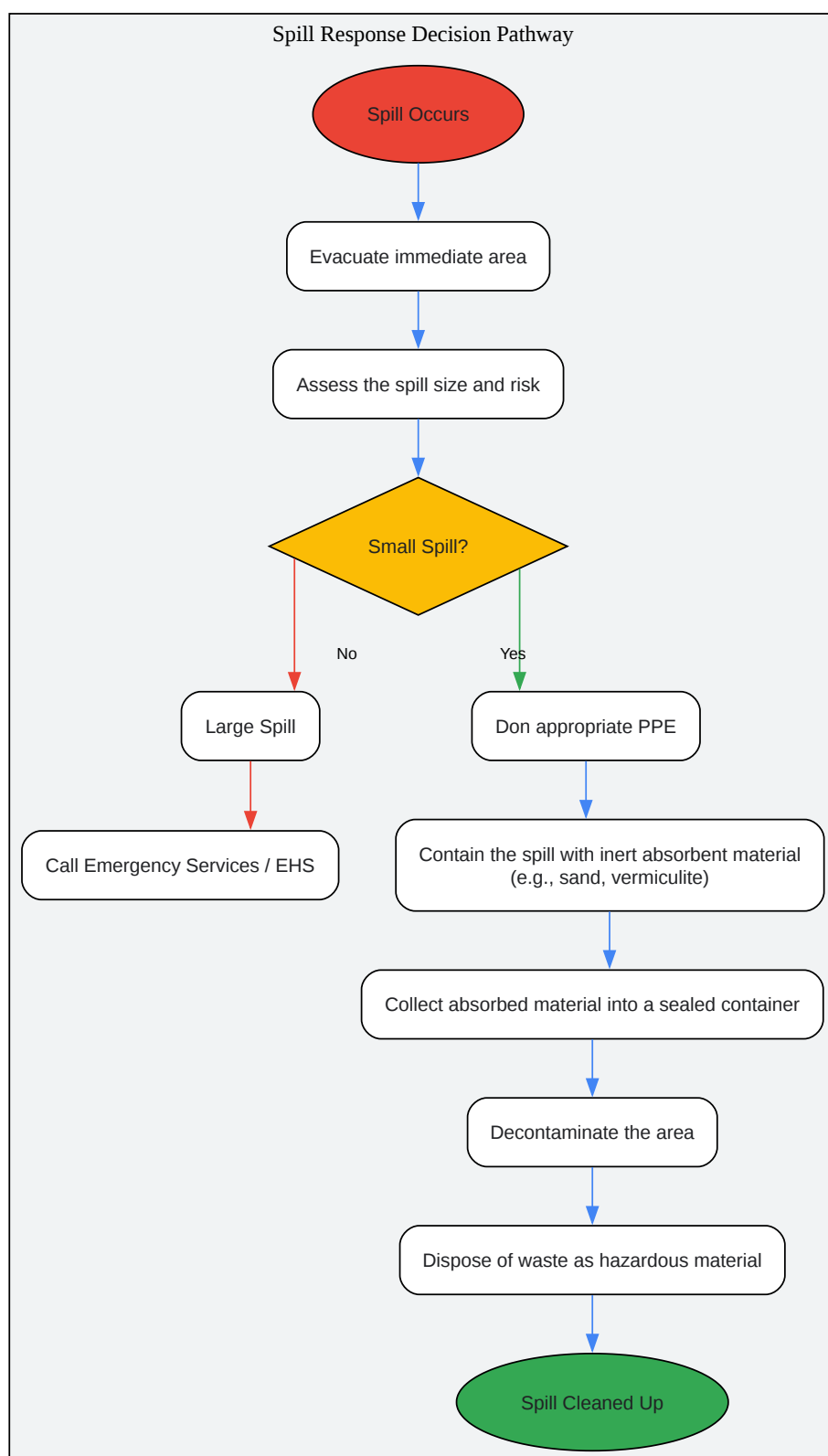
Caption: A typical experimental workflow for synthesis.

Methodology:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add the appropriate solvent and the desired nucleophile.
- **Cooling:** Cool the reaction mixture to the desired temperature (e.g., 0-5 °C) using an ice bath.
- **Addition of **Ethyl 4-chloroacetoacetate**:** Slowly add **Ethyl 4-chloroacetoacetate** to the reaction mixture dropwise, maintaining the temperature.
- **Reaction:** Stir the reaction mixture at the specified temperature for the required amount of time, monitoring the reaction progress by a suitable analytical technique (e.g., TLC, GC, LC-MS).
- **Quenching:** Once the reaction is complete, carefully quench the reaction by adding a suitable reagent (e.g., water, saturated ammonium chloride solution).
- **Workup and Extraction:** Transfer the mixture to a separatory funnel and perform an aqueous workup. Extract the product into a suitable organic solvent. Combine the organic layers, dry over an anhydrous drying agent (e.g., magnesium sulfate), and filter.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by an appropriate method such as column chromatography, distillation, or recrystallization.
- **Characterization:** Characterize the purified product using analytical techniques such as NMR, IR, and mass spectrometry.

Spill Response Protocol

In the event of a spill, follow the established emergency procedures. The following decision tree outlines the general steps for spill response.



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Caption: A decision-making pathway for spill response.

Methodology:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, eye protection, and a lab coat.
- Containment: For small spills, cover with a non-combustible, inert absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[2\]](#)
- Collection: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled, and closed container for disposal.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Disposal: Dispose of the contaminated waste in accordance with local, regional, and national hazardous waste regulations.[\[3\]](#)[\[7\]](#)
- Large Spills: For large spills, evacuate the area and contact the institution's environmental health and safety department or emergency services immediately.

First Aid Measures

Table 4: First Aid Procedures for **Ethyl 4-chloroacetoacetate** Exposure

| Exposure Route | First Aid Measures | References |
|----------------|--|--|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. | [3] [4] [7] [12] |
| Skin Contact | Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention. | [2] [3] [4] [7] [12] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. | [2] [3] [4] [7] [12] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. | [3] [4] [7] [12] |

Stability and Decomposition

Ethyl 4-chloroacetoacetate is stable under normal storage conditions.[\[2\]](#)[\[3\]](#)[\[7\]](#) However, it can decompose when heated, producing toxic fumes including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#) It is also known to undergo spontaneous chemical decomposition in aqueous solutions, with the rate of degradation increasing at higher concentrations.[\[16\]](#)

Disposal

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[12] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[7] Do not allow the material to enter drains or water systems.[3][6]

Conclusion

Ethyl 4-chloroacetoacetate is a valuable reagent in chemical synthesis, but its hazardous nature necessitates strict adherence to safety protocols. By following the guidelines outlined in these application notes, researchers can minimize risks and ensure the safe and effective use of this compound in the laboratory. Always consult the most recent Safety Data Sheet (SDS) before use.

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